

Application Note: High-Yield Synthesis of Chloro(triethylphosphine)gold(I)

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Compound of Interest

Compound Name: Chloro(triethylphosphine)gold

CAS No.: 15529-90-5

Cat. No.: B097305

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Executive Summary & Scope

Target Molecule: Chloro(triethylphosphine)gold(I) [Et

PAuCl] CAS: 15529-90-5 Primary Application: Precursor for Auranofin (antirheumatic), homogeneous catalysis, and supramolecular gold(I) chemistry.

This protocol details the synthesis of Et

PAuCl starting from Hydrogen Tetrachloroaurate(III) (HAuCl

). While multiple routes exist, this guide prioritizes the Thiodiglycol Reduction Method (Method A). This route is selected for its operational simplicity, high yield (>85%), and ability to generate the active Au(I) species in situ without isolating the malodorous intermediate chloro(tetrahydrothiophene)gold(I), although the latter (Method B) is discussed as an alternative for high-purity modular synthesis.

Scientific Principles & Mechanism

The Challenge of Gold Redox Chemistry

The synthesis requires the reduction of Gold(III) (

square planar) to Gold(I) (

linear). Direct reaction of phosphines with HAuCl

often leads to over-reduction to metallic Gold(0) or the formation of mixed-valence species if stoichiometry is not strictly controlled.

The Thiodiglycol Solution

To solve this, we utilize 2,2'-Thiodiglycol (TDG). TDG acts as a "sacrificial" soft ligand that performs two functions simultaneously:

- Reduction: It reduces Au(III) to Au(I), itself oxidizing to a sulfoxide.
- Stabilization: It temporarily coordinates the Au(I) center, preventing disproportionation to metallic gold.

The subsequent addition of Triethylphosphine (Et

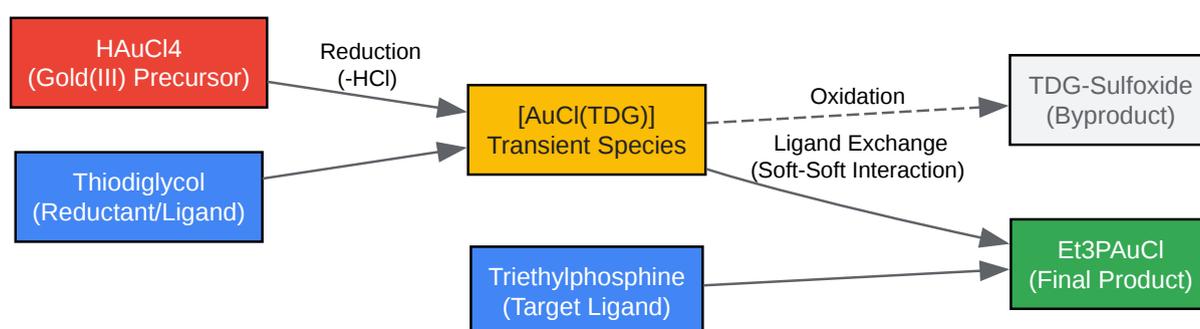
P) drives a ligand substitution reaction. Because Phosphorus is a softer base than Sulfur (HSAB theory), the Et

P displaces the sulfur ligand to form the thermodynamically stable Et

PAuCl.

Reaction Scheme

Workflow Visualization



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Figure 1: Logical workflow for the reductive complexation of Gold(III) to Gold(I) phosphines.

Experimental Protocol (Thiodiglycol Method)

Reagents & Materials Table

Reagent	Role	Equiv.	Notes
HAuCl ·3H O	Precursor	1.0	Hygroscopic; weigh quickly.
2,2'-Thiodiglycol	Reductant	~2.5	Excess ensures full reduction.
Triethylphosphine (Et P)	Ligand	1.05	Pyrophoric. Use 1.0M solution in THF/Hexane if possible.
Methanol/Ethanol	Solvent	N/A	Degassed.
Distilled Water	Co-solvent	N/A	-

Step-by-Step Methodology

Safety Pre-Check:

- Et

P is toxic and air-sensitive. All phosphine handling must occur under an inert atmosphere (Nitrogen or Argon) or using a Schlenk line.

- HAuCl

is corrosive and stains skin purple (colloidal gold). Wear double nitrile gloves.

Step 1: Preparation of the Gold Solution

- Dissolve 1.0 g (2.54 mmol) of HAuCl

·3H

O in 20 mL of distilled water and 20 mL of Ethanol in a round-bottom flask.

- Diethyl ether (mL) to dry the solid.
- Recrystallization (Optional but Recommended): Dissolve the crude solid in a minimum amount of warm dichloromethane (DCM) and add dropwise hexane until turbid. Cool to -20 °C to yield crystalline needles.
- Drying: Dry under high vacuum for 2 hours.

Quality Control & Validation Criteria

To validate the synthesis, compare your product against these standard physicochemical properties.

Parameter	Expected Value	Method of Verification
Appearance	White crystalline solid	Visual Inspection
Melting Point	84–86 °C [1, 2]	Capillary Melting Point Apparatus
P NMR	33–35 ppm (s)	In CDCl ₃ (referenced to H ₂ O) PO)
Solubility	Soluble in DCM, CHCl ₃ , THF; Insoluble in Water	Solubility Test
Stability	Stable in air (solid state); Oxidizes slowly in solution	Store at 4 °C under Argon

Troubleshooting Guide

- Purple/Grey Product: Indicates colloidal gold formation (reduction to Au(0)).

- Cause: Added phosphine too fast or temperature too high during reduction.
- Fix: Ensure the solution is completely colorless (Au(I)) before adding phosphine. Keep cold.
- Oily Product:
 - Cause: Impure thiodiglycol or residual solvent.
 - Fix: Recrystallize from DCM/Hexane.

References

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- Uson, R., Laguna, A., & Laguna, M. (1989). (Tetrahydrothiophene)gold(I) or Gold(III) Complexes.[2][3][4] *Inorganic Syntheses*, 26, 85–91.

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